Spectroscopic Profile of 1-(2,4-Dichlorophenyl)ethanamine: A Technical Guide

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Compound of Interest

Compound Name:	*1-(2,4-Dichlorophenyl)ethanamine*
CAS No.:	*89981-75-9*
Cat. No.:	*B1303638*

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This technical guide provides a comprehensive overview of the predicted spectroscopic data for the compound **1-(2,4-Dichlorophenyl)ethanamine**, a molecule of interest in pharmaceutical and chemical research. Due to the limited availability of direct experimental spectra for this specific compound, this document presents a detailed, predicted spectroscopic profile based on data from analogous compounds and established spectroscopic principles. The guide includes predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with standardized experimental protocols for their acquisition.

Predicted Spectroscopic Data

The following tables summarize the predicted quantitative spectroscopic data for **1-(2,4-Dichlorophenyl)ethanamine**. These predictions are derived from the analysis of structurally similar compounds, including 1-phenylethanamine, and take into account the electronic effects of the chloro-substituents on the phenyl ring.

^{1}H NMR (Proton NMR) Data (Predicted)

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Solvent: $CDCl_3$, Reference: TMS (0 ppm)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 7.4	d	1H	Ar-H
~ 7.2	dd	1H	Ar-H
~ 7.1	d	1H	Ar-H
~ 4.2	q	1H	CH-NH_2
~ 1.8	s (broad)	2H	NH_2
~ 1.4	d	3H	CH_3

^{13}C NMR (Carbon NMR) Data (Predicted)

Solvent: $CDCl_3$, Reference: TMS (0 ppm)

Chemical Shift (δ, ppm)	Assignment
~ 142	Ar-C (quaternary)
~ 133	Ar-C (quaternary, C-Cl)
~ 131	Ar-C (quaternary, C-Cl)
~ 129	Ar-CH
~ 128	Ar-CH
~ 127	Ar-CH
~ 50	CH-NH_2
~ 25	CH_3

Infrared (IR) Spectroscopy Data (Predicted)

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Wavenumber (cm^{-1})	Intensity	Assignment
3300-3500	Medium, Sharp (doublet)	N-H stretch (primary amine)[1][2]
3020-3100	Medium	Aromatic C-H stretch[2]
2850-2960	Medium	Aliphatic C-H stretch
1600-1620	Medium	N-H bend (scissoring)
1450-1600	Medium to Strong	Aromatic C=C skeletal vibrations[2]
1000-1250	Strong	C-N stretch
800-880	Strong	C-Cl stretch
690-900	Strong	Aromatic C-H out-of-plane bend

Mass Spectrometry (MS) Data (Predicted)

Ionization Mode: Electron Ionization (EI)

m/z (mass-to-charge ratio)	Relative Intensity	Assignment
189/191/193	High	$[M]^+$ (Molecular ion peak with isotopic pattern for 2 Cl atoms)
174/176/178	High	$[M-CH_3]^+$
158/160/162	Medium	$[M-NH_2-CH_3]^+$
139/141	Medium	$[C_7H_5Cl]^+$
105	Low	$[C_7H_5]^+$

Experimental Protocols

The following are detailed, standard methodologies for the acquisition of NMR, IR, and MS data for a small organic amine compound like **1-(2,4-Dichlorophenyl)ethanamine**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
  - Weigh approximately 5-10 mg of the solid sample of **1-(2,4-Dichlorophenyl)ethanamine**.
  - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a clean, dry vial. The solvent should contain a reference standard, typically tetramethylsilane (TMS) at 0.00 ppm.
  - Transfer the solution to a standard 5 mm NMR tube using a Pasteur pipette.
  - Cap the NMR tube securely.
- Instrument Setup and Data Acquisition:
  - Insert the NMR tube into the spectrometer's probe.
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical lock signal.
  - Tune and match the probe for the desired nuclei (^1H and ^{13}C).
  - For ^1H NMR: Acquire the spectrum using a standard pulse sequence. Typical parameters include a 30-45° pulse angle, a spectral width of 12-16 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. A sufficient number of scans (e.g., 8-16) should be averaged to obtain a good signal-to-noise ratio.
  - For ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence. Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C, a larger number of scans (e.g., 128-1024 or more) and a longer relaxation delay (2-5 seconds) are typically required. The spectral width is usually around 200-220 ppm.
- Data Processing:

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- Apply a Fourier transform to the acquired Free Induction Decay (FID) to obtain the frequency-domain spectrum.
- Phase the spectrum to ensure all peaks are in the positive absorptive mode.
- Calibrate the chemical shift scale by setting the TMS peak to 0.00 ppm.
- Integrate the peaks in the ^{1}H NMR spectrum to determine the relative number of protons.
- Analyze the chemical shifts, multiplicities (splitting patterns), and coupling constants to elucidate the molecular structure.

Infrared (IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Ensure the ATR crystal (e.g., diamond or germanium) is clean by wiping it with a soft cloth dampened with a volatile solvent like isopropanol or ethanol, and allow it to dry completely.
  - Place a small amount of the solid **1-(2,4-Dichlorophenyl)ethanamine** sample directly onto the center of the ATR crystal.
  - Apply pressure using the ATR accessory's pressure arm to ensure good contact between the sample and the crystal.
- Instrument Setup and Data Acquisition:
  - Collect a background spectrum of the empty, clean ATR crystal. This will be automatically subtracted from the sample spectrum.
  - Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio. The data is usually collected over a range of 4000 to 400 cm^{-1}.
- Data Processing:
  - The resulting spectrum will be a plot of percent transmittance or absorbance versus wavenumber (cm^{-1}).

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- Identify and label the significant absorption bands.
- Correlate the observed absorption frequencies with known vibrational modes of functional groups to confirm the molecular structure.

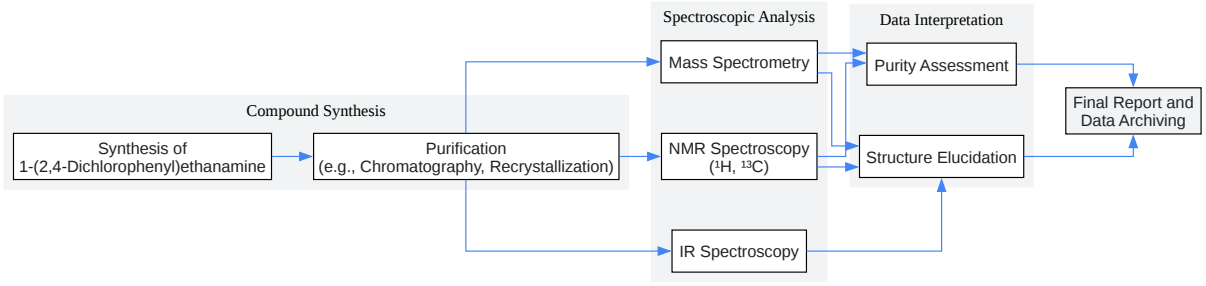
Mass Spectrometry (MS)

- Sample Preparation and Introduction:
  - Prepare a dilute solution of **1-(2,4-Dichlorophenyl)ethanamine** in a volatile organic solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 µg/mL to 10 µg/mL.
  - Introduce the sample into the mass spectrometer. For a volatile compound, this can be done via direct injection into a Gas Chromatography (GC-MS) system or through direct infusion into an Electrospray Ionization (ESI) source.
- Instrument Setup and Data Acquisition (using GC-MS with Electron Ionization):
  - Gas Chromatograph (GC):
    - Use a suitable capillary column (e.g., a non-polar or medium-polarity column like DB-5ms).
    - Set an appropriate temperature program for the GC oven to ensure separation from any impurities and elution of the compound of interest. A typical program might start at 50°C, hold for 1 minute, and then ramp up to 250°C at 10°C/min.
    - Set the injector temperature to around 250°C and the transfer line temperature to 280°C.
  - Mass Spectrometer (MS):
    - Use Electron Ionization (EI) at a standard energy of 70 eV.
    - Set the ion source temperature to approximately 230°C.
    - Acquire data in full scan mode over a mass range of m/z 40-500.

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- Data Processing:
  - Analyze the total ion chromatogram (TIC) to identify the peak corresponding to **1-(2,4-Dichlorophenyl)ethanamine**.
  - Extract the mass spectrum for that peak.
  - Identify the molecular ion peak ($[M]^+$) and analyze its isotopic pattern, which will be characteristic of a molecule containing two chlorine atoms.
  - Identify the major fragment ions and propose fragmentation pathways to support the structural assignment. The fragmentation of phenethylamines often involves the loss of the amine group or cleavage of the ethyl side chain.[3][4][5][6]

Visualizations



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Caption: Workflow for the synthesis, purification, and spectroscopic analysis of **1-(2,4-Dichlorophenyl)ethanamine**.

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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. 12.8 Infrared Spectra of Some Common Functional Groups - Organic Chemistry | OpenStax [openstax.org]
- 3. In-Source Fragmentation of Phenethylamines by Electrospray Ionization Mass Spectrometry: Toward Highly Sensitive Quantitative Analysis of Monoamine Neurotransmitters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Study of Substituted Phenethylamine Fragmentation Induced by Electrospray Ionization Mass Spectrometry and Its Application for Highly Sensitive Analysis of Neurotransmitters in Biological Samples - PubMed [pubmed.ncbi.nlm.nih.gov]
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